

Unraveling "J 2931": A Case of Mistaken Identity in Scientific Research

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Compound of Interest

Compound Name: J 2931

Cat. No.: B1672717

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An in-depth investigation into the solubility of a compound designated "**J 2931**" has revealed that this identifier does not correspond to a publicly documented chemical substance. Instead, extensive research indicates that "**J 2931**" is the designation for a series of standards developed by SAE International (formerly the Society of Automotive Engineers) concerning digital communications for plug-in electric vehicles.

This discovery redirects the focus from chemical solubility to the realm of automotive engineering and communication protocols. For researchers, scientists, and drug development professionals who may have encountered this term, it is crucial to understand its correct context to avoid confusion in scientific literature and databases.

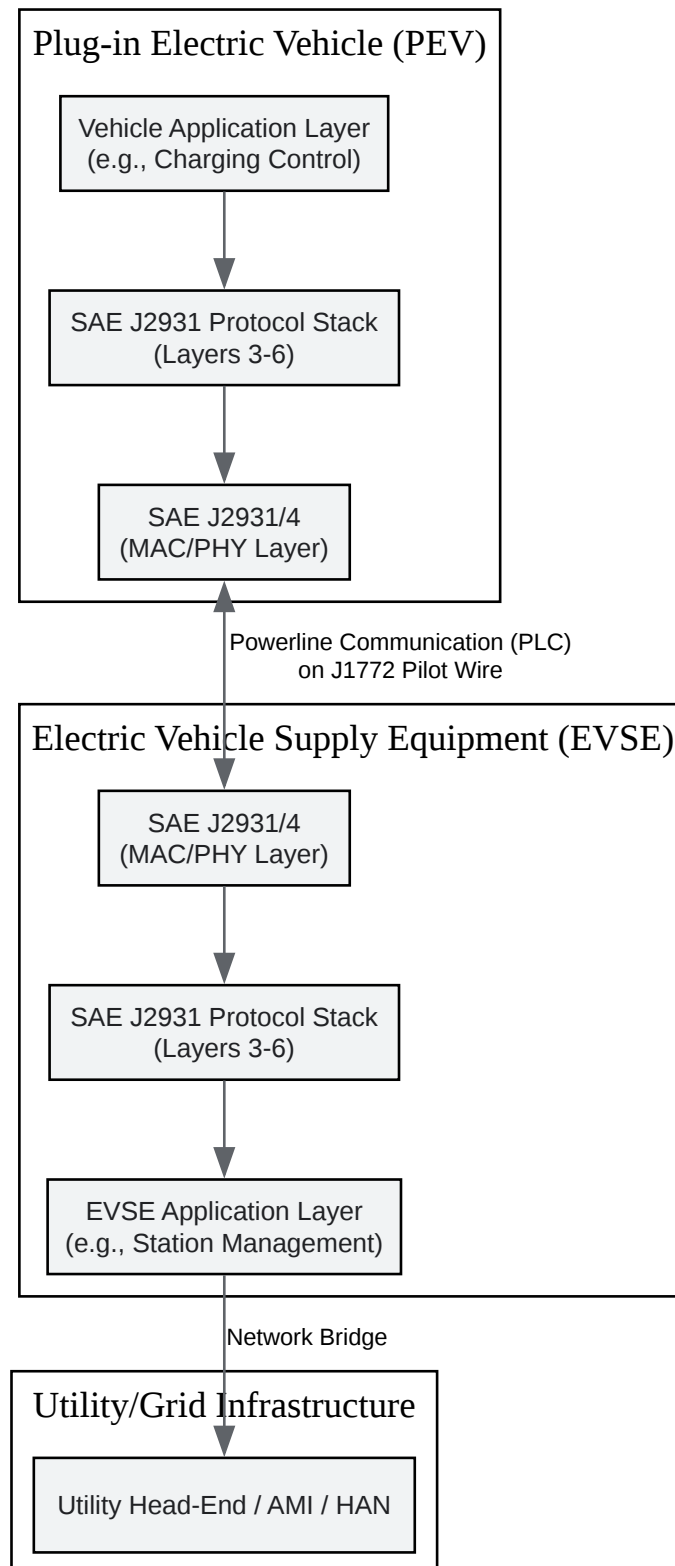
SAE J2931: A Standard for Electric Vehicle Communication

The primary and overwhelmingly prevalent reference to "**J 2931**" in technical and public domains is SAE J2931. This is not a single document but a family of standards that establishes the requirements for powerline carrier (PLC) digital communication. This communication occurs between plug-in electric vehicles (PEVs), the electric vehicle supply equipment (EVSE), and various utility or service provider interfaces.

The core purpose of the SAE J2931 standards is to ensure interoperability and stable communication for charging and grid interaction. The family of documents is organized into several parts, including:

- SAE J2931/1: This document outlines the overall architecture and general requirements, covering aspects like association, registration, security, and mapping to other relevant SAE documents.
- SAE J2931/4: This part specifies the MAC (Media Access Control) and PHY (Physical) layer implementation for digital communications.

The workflow for establishing communication according to SAE J2931 can be visualized as a layered protocol stack, a common representation in communication systems.



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SAE J2931 Communication Architecture.

Alternative Interpretations and Findings

While SAE J2931 is the dominant meaning, searches did yield other, less common references to "2931":

- **Spectroscopy:** In a study related to graphene oxide, a spectral band at 2931 cm^{-1} was mentioned, corresponding to the C-H stretching vibration of methylene groups. This is a measurement within an analysis and not the name of a substance.
- **Electronics:** A datasheet for a 100mA Low Dropout Adjustable Voltage Regulator with the part number G5JLM2931 was also found.

Neither of these findings points to a research chemical or drug compound for which solubility data would be relevant to the target audience.

Conclusion for the Scientific Community

For researchers in the fields of chemistry, pharmacology, and drug development, it is evident that "**J 2931**" is not a standard identifier for a chemical compound in the public domain. It is possible that this is an internal laboratory code, a typographical error, or a reference to a compound that has not yet been disclosed in publications or patents.

Professionals seeking information on a specific molecule are advised to verify the compound's name, CAS number, or other standard chemical identifiers. Without such information, it is not possible to provide a technical guide on solubility, experimental protocols, or associated signaling pathways. The investigation into "**J 2931**" underscores the importance of precise and standardized nomenclature in scientific research to prevent misidentification and ensure the clear and accurate dissemination of information.

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